

Technical Profile: 2-(Methylamino)-4-hydroxybenzoic Acid[1][2]

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Compound of Interest

Compound Name: 4-Hydroxy-2-(methylamino)benzoic acid

Cat. No.: B14824471

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Executive Summary & Chemical Identity

2-(Methylamino)-4-hydroxybenzoic acid is an amphoteric aminobenzoic acid derivative. Structurally, it consists of a benzoic acid core substituted with a methylamino group at the ortho (2-) position and a hydroxyl group at the para (4-) position relative to the carboxyl group. It is the N-methyl analog of 4-hydroxyanthranilic acid (a key tryptophan metabolite).

Due to the presence of an electron-donating methylamino group and a hydroxyl group, this compound is electron-rich and susceptible to oxidation. It exhibits zwitterionic behavior in aqueous solution, influencing its solubility and chromatographic retention.

Chemical Identifiers

Parameter	Detail
IUPAC Name	2-(Methylamino)-4-hydroxybenzoic acid
Common Synonyms	N-Methyl-4-hydroxyanthranilic acid; 4-Hydroxy-N-methylantranilic acid
CAS Number	Not widely indexed (Analog: 487-54-7 for parent 2-amino-4-hydroxybenzoic acid)
Molecular Formula	C ₈ H ₉ NO ₃
Molecular Weight	167.16 g/mol
SMILES	<chem>CNc1cc(O)ccc1C(=O)O</chem>
InChI Key	Predicted based on structure

Physicochemical Properties (Experimental & Predicted)

Note: Due to the specialized nature of this compound, values marked with (P) are predicted based on QSAR models and structural analogs (4-hydroxyanthranilic acid).

thermodynamic & Solubility Data

Property	Value	Context/Notes
Physical State	Solid (Crystalline powder)	Likely off-white to beige; darkens upon oxidation.
Melting Point	185–190 °C (Dec.) (P)	Decomposes with decarboxylation at high temp.
LogP (Octanol/Water)	1.35 ± 0.2 (P)	More lipophilic than parent (LogP ~0.9) due to N-methyl. [1][2]
pKa (Carboxyl)	2.4 ± 0.1 (P)	Acidic; ortho-amino group may form intramolecular H-bond.
pKa (Amine)	5.6 ± 0.2 (P)	Less basic than aliphatic amines due to conjugation with ring.
pKa (Phenol)	9.8 ± 0.2 (P)	Typical phenolic acidity.
Solubility (Water)	Moderate (< 5 mg/mL at pH 7)	High solubility in acidic (pH < 2) or basic (pH > 10) buffers.
Solubility (Organic)	Soluble in DMSO, Methanol	Sparingly soluble in non-polar solvents (Hexane, DCM).

Spectral Characteristics

- UV/Vis: λ_{max} at ~255 nm and ~300 nm (in Methanol). The spectrum shifts bathochromically in alkaline conditions due to phenolate formation.
- Fluorescence: Likely fluorescent (blue/cyan emission) similar to other anthranilates, excitable at ~300 nm.

Synthesis & Purification Protocols

For research applications, this compound is typically synthesized via reductive alkylation or nucleophilic aromatic substitution (S_NAr).

Method A: Reductive Methylation (Preferred)

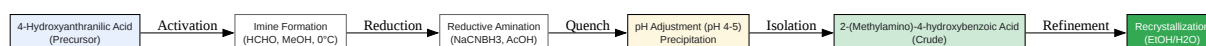
This method preserves the sensitive phenolic moiety.

- Starting Material: 4-Hydroxyanthranilic acid (2-amino-4-hydroxybenzoic acid).
- Reagents: Formaldehyde (1.1 eq), Sodium Cyanoborohydride (NaCNBH_3), Acetic Acid.
- Procedure:
 - Dissolve starting material in Methanol/Acetic Acid (10:1).
 - Add Formaldehyde at 0°C ; stir for 30 min to form imine.
 - Add NaCNBH_3 portion-wise. Stir at RT for 4 hours.
 - Quench: Add water, neutralize to pH ~4-5 to precipitate the zwitterion.
- Purification: Recrystallization from Water/Ethanol or Preparative HPLC.

Method B: $\text{S}_\text{N}\text{Ar}$ Substitution

- Starting Material: 2-Fluoro-4-hydroxybenzoic acid.
- Reagents: Methylamine (40% aq. or in THF), Copper powder (catalyst, optional).
- Procedure:
 - Heat starting material with excess methylamine in a sealed tube at $80\text{--}100^\circ\text{C}$.
 - Acidify to precipitate the product.

Synthesis Workflow Diagram



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Figure 1: Step-by-step reductive amination pathway for the synthesis of 2-(methylamino)-4-hydroxybenzoic acid.

Analytical Characterization (HPLC & MS)

Reliable detection requires separating this compound from its parent (4-hydroxyanthranilic acid) and potential isomers.

HPLC Method (Reverse Phase)

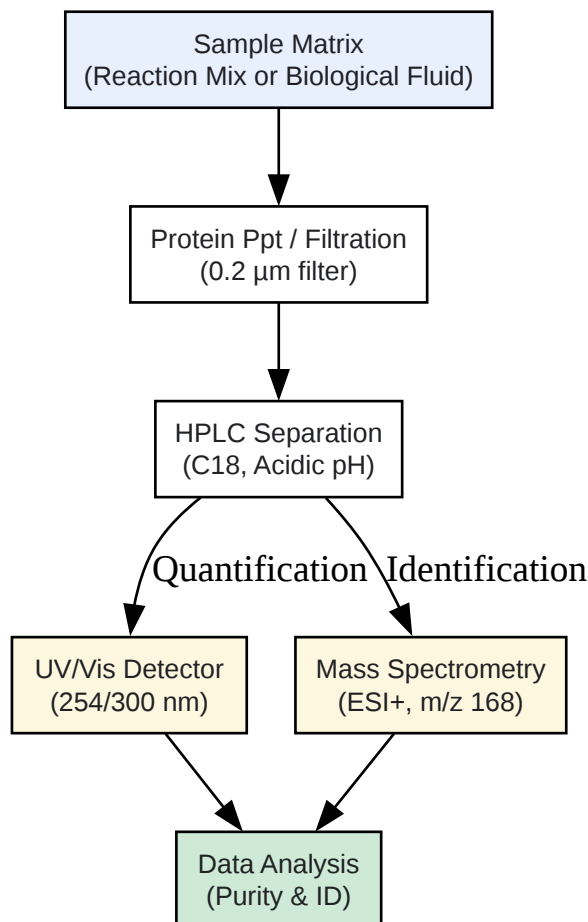
- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 40% B over 10 min.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic) and 300 nm (specific for anthranilate core).
- Retention Time: Expect elution after the parent compound due to the methyl group increasing hydrophobicity.

Mass Spectrometry (ESI-MS)

- Ionization Mode: Positive (ESI+) and Negative (ESI-).
- Key Ions (ESI+):
 - $[\text{M}+\text{H}]^+$: m/z 168.07
 - Fragment 1: m/z 150 (Loss of H_2O from carboxyl/hydroxyl interaction).
 - Fragment 2: m/z 122 (Decarboxylation, $[\text{M}+\text{H}-\text{CO}_2]^+$).
- Key Ions (ESI-):

- $[M-H]^-$: m/z 166.05

Analytical Logic Diagram



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Figure 2: Analytical workflow for the identification and quantification of the target compound.

Stability & Handling

- **Oxidation Sensitivity:** The p-aminophenol motif is highly susceptible to oxidation by air, leading to quinone imine formation (browning of solution).
 - **Protocol:** Store solid under Nitrogen/Argon at -20°C. Prepare solutions immediately before use or add antioxidants (e.g., Ascorbic acid, Sodium metabisulfite) for storage.
- **Light Sensitivity:** Protect from light to prevent photo-degradation.

- **Solution Stability:** Stable in acidic pH (< 4) for 24 hours; unstable in alkaline pH (> 8) due to rapid oxidation.

References

- PubChem Compound Summary. 2-Amino-4-hydroxybenzoic acid (Parent Analog). National Center for Biotechnology Information. [Link](#)
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- ChemSpider. Search for C₈H₉NO₃ Isomers. Royal Society of Chemistry. [Link](#)

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Sources

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- 2. :: 3-Amino-4-(methylamino)benzoic Acid | CAS No: 66315-15-9 | SVAK Life Sciences:: [svaklifesciences.com]
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